

Formation and decay pathways of Uranium-236

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Compound of Interest

Compound Name: Uranium-236

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An in-depth technical guide to the formation and decay pathways of **Uranium-236**, prepared for researchers, scientists, and drug development professionals.

Introduction

Uranium-236 (^{236}U) is an isotope of uranium that is not fissile with thermal neutrons and is generally considered a long-lived radioactive waste product.[1][2] It is primarily found in spent nuclear fuel and reprocessed uranium.[1][2][3] Although not naturally abundant in significant quantities, its formation in nuclear reactors has significant implications for the nuclear fuel cycle and waste management. This document provides a comprehensive overview of the formation and decay pathways of ^{236}U , including quantitative data, experimental methodologies, and pathway visualizations.

Formation Pathways of Uranium-236

Uranium-236 is formed through several nuclear reactions, the most significant of which occurs within nuclear reactors. Other pathways contribute to its presence in the environment and in specific nuclear materials.

Neutron Capture by Uranium-235

The primary mechanism for the production of **Uranium-236** is the capture of a thermal neutron by a Uranium-235 (^{235}U) nucleus. When ^{235}U absorbs a thermal neutron, it can either undergo fission or capture the neutron to become ^{236}U , emitting gamma radiation in the process.

- Fission Reaction: Approximately 85.5% of thermal neutron absorptions by ^{235}U result in nuclear fission.[1]
- Capture Reaction (Formation of ^{236}U): The remaining 14.5% of the time, ^{235}U captures the neutron without fissioning, thereby forming ^{236}U . [1]

This process is a significant contributor to the accumulation of ^{236}U in spent nuclear fuel, typically composing about 0.4% to 0.6% of the total uranium.[2][4]

Alpha Decay of Plutonium-240

Another formation pathway for **Uranium-236** is the alpha decay of Plutonium-240 (^{240}Pu).[1][2] Plutonium-240 is a common isotope found in reactor-grade plutonium and is formed when Plutonium-239 captures a neutron without fissioning.[1][2]

- ^{240}Pu decays to ^{236}U with a half-life of 6,561 years.[1][2]

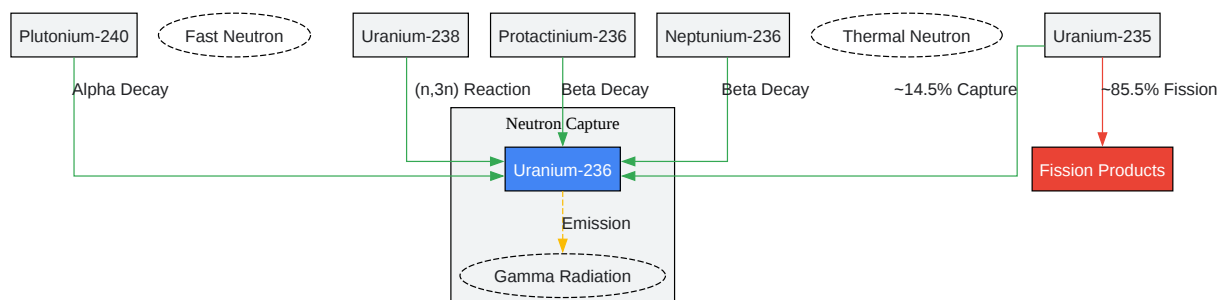
While most ^{240}Pu in a closed fuel cycle will fission before it decays, any ^{240}Pu discarded as nuclear waste will eventually decay into ^{236}U over thousands of years.[1][2]

Other Formation Pathways

Minor pathways for the formation of ^{236}U also exist:

- Uranium-238 (n,3n) Reaction: In environments with high-energy (fast) neutrons, such as in thermonuclear weapons, Uranium-238 (^{238}U) can absorb a neutron and emit three neutrons, resulting in the formation of ^{236}U . [1][5]
- Parent Isotope Decay: **Uranium-236** is also a decay product of other less common isotopes, such as Protactinium-236 (^{236}Pa) and Neptunium-236 (^{236}Np). [6]

The following diagram illustrates the primary formation pathways of **Uranium-236**.



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Caption: Formation pathways of **Uranium-236**.

Decay Pathways of Uranium-236

Uranium-236 is a long-lived radioactive isotope that decays through two primary modes: alpha decay and spontaneous fission.

Alpha Decay

The predominant decay mode for **Uranium-236** is alpha decay, where it emits an alpha particle (a helium nucleus) and transforms into Thorium-232 (^{232}Th).^{[1][2][4]}

- **Half-Life:** The half-life of ^{236}U is approximately 23.42 million years.^{[1][2][4][6]}
- **Decay Product:** The daughter isotope, Thorium-232, is itself radioactive with a very long half-life of about 14 billion years, effectively stopping the decay chain for practical purposes over shorter timescales.^{[1][2]}
- **Decay Energy:** The alpha decay of ^{236}U releases approximately 4.572 MeV of energy.^[7]

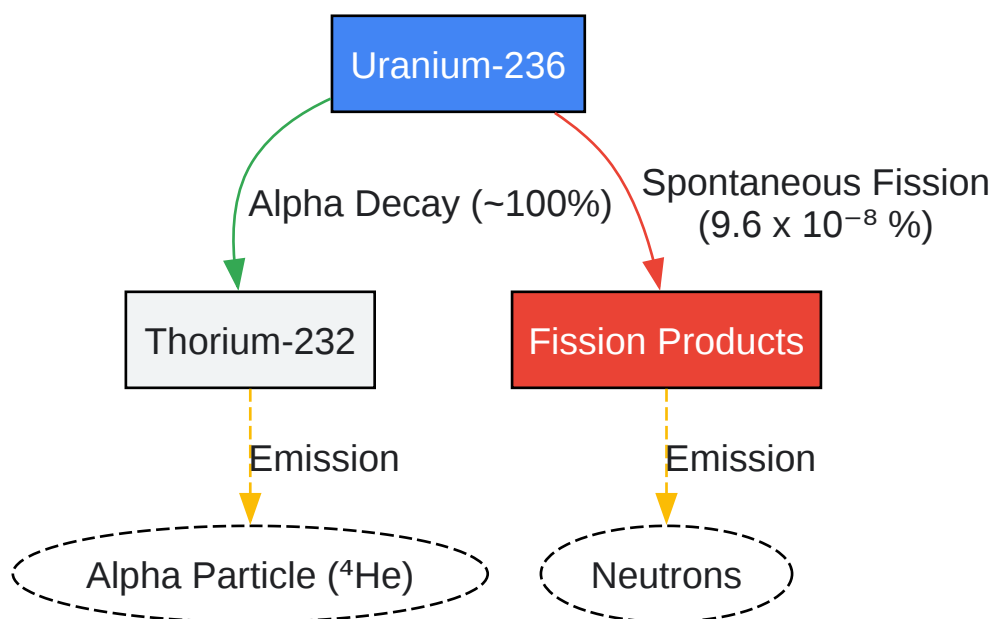
Spontaneous Fission

A very small fraction of **Uranium-236** nuclei undergo spontaneous fission, splitting into two smaller nuclei and releasing neutrons.

- **Branching Ratio:** The probability of spontaneous fission is extremely low, with a branching ratio of about $9.6 \times 10^{-8} \%$.^{[4][8]}

Due to its low probability, spontaneous fission is a minor contributor to the overall decay of **Uranium-236**.

The following diagram illustrates the decay pathways of **Uranium-236**.



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Caption: Decay pathways of **Uranium-236**.

Quantitative Data Summary

The following tables summarize the key quantitative data associated with the formation and decay of **Uranium-236**.

Table 1: Formation Data for **Uranium-236**

Formation Pathway	Reaction	Cross-Section / Yield	Notes
Neutron Capture	$^{235}\text{U} + \text{n} \rightarrow ^{236}\text{U} + \gamma$	~14.5% of thermal neutron absorptions by ^{235}U [1]	Primary production route in nuclear reactors.
Alpha Decay	$^{240}\text{Pu} \rightarrow ^{236}\text{U} + \alpha$	Half-life of ^{240}Pu : 6,561 years[1][2]	Relevant for long-term storage of plutonium-containing waste.
(n,3n) Reaction	$^{238}\text{U} + \text{n} \rightarrow ^{236}\text{U} + 3\text{n}$	Occurs with fast neutrons	A source in thermonuclear weapons.[1][5]
Beta Decay	$^{236}\text{Pa} \rightarrow ^{236}\text{U} + \beta^-$	-	Parent isotope decay. [6]
Beta Decay	$^{236}\text{Np} \rightarrow ^{236}\text{U} + \beta^-$	-	Parent isotope decay. [6]

Table 2: Decay and Nuclear Properties of **Uranium-236**

Property	Value
Half-Life	2.342 x 10 ⁷ years[1][4][6]
Decay Modes	
Alpha Decay	~100%[6]
Spontaneous Fission	9.6 x 10 ⁻⁸ %[4][8]
Decay Products	
Alpha Decay	Thorium-232 (²³² Th)[1][2][4]
Spontaneous Fission	Various fission products and neutrons
Decay Energy (Alpha)	4.572 MeV[7]
Isotope Mass	236.045566 Da[1]
Spin	0+[1][6]
Binding Energy	1790.415 MeV[1][6]

Experimental Protocols

The determination of the nuclear data presented in this guide relies on a variety of sophisticated experimental techniques.

Neutron Capture Cross-Section Measurement

The probability of the ²³⁵U(n,γ)²³⁶U reaction is quantified by its neutron capture cross-section. These measurements are crucial for reactor physics calculations.

- **Time-of-Flight (TOF) Technique:** This is a common method where a pulsed neutron beam is directed at a ²³⁵U target. The time it takes for neutrons of different energies to travel from the source to the target is measured, allowing for energy-dependent cross-section determination.[4]
- **Data Analysis:** The experimental data are often analyzed using least-squares methods with codes like the Gauss-Markov-Aitken (GMA) code to determine the cross-sections and their

uncertainties.[9] These results are then compiled into evaluated nuclear data libraries such as JENDL and ENDF/B.[9][10][11]

Half-Life and Decay Constant Determination

The half-life of ^{236}U is determined through methods that measure its decay rate over time.

- **Alpha Counting:** This direct method involves using a detector with a well-defined geometry to count the number of alpha particles emitted from a known quantity of ^{236}U over a specific period.[12]
- **Daughter Ingrowth Measurement:** This technique involves chemically separating the parent isotope (e.g., ^{238}U) from its daughter product (e.g., ^{234}Th) and then measuring the rate at which the daughter product reappears in the purified parent sample over time.[12] The Bateman equation is used to calculate the decay constant of the parent from these measurements.[12]

Isotopic Composition Analysis

Determining the abundance of ^{236}U , especially at trace levels in environmental samples, requires highly sensitive analytical methods.

- **Accelerator Mass Spectrometry (AMS):** AMS is a technique capable of detecting extremely low concentrations of isotopes. It accelerates ions to high energies to separate them by mass and charge, allowing for the determination of isotopic ratios such as $^{236}\text{U}/^{235}\text{U}$.[13]
- **Inductively Coupled Plasma Mass Spectrometry (ICP-MS):** ICP-MS is another powerful technique for determining isotopic compositions. Samples are introduced into a plasma, which ionizes the atoms. A mass spectrometer then separates the ions based on their mass-to-charge ratio, enabling the measurement of ratios like $^{236}\text{U}/^{238}\text{U}$.[5]

These experimental protocols provide the foundational data necessary for understanding the behavior of **Uranium-236** in various nuclear and environmental contexts.

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References

- 1. Uranium-236 - Wikipedia [en.wikipedia.org]
- 2. Uranium-236 [chemeurope.com]
- 3. Uranium and Depleted Uranium - World Nuclear Association [world-nuclear.org]
- 4. grokipedia.com [grokipedia.com]
- 5. researchgate.net [researchgate.net]
- 6. Uranium-236 - isotopic data and properties [chemlin.org]
- 7. homework.study.com [homework.study.com]
- 8. Inhb.fr [lnhb.fr]
- 9. tandfonline.com [tandfonline.com]
- 10. Measurement of the neutron capture cross-section of ^{235}U at the n TOF facility [repository.cern]
- 11. oecd-nea.org [oecd-nea.org]
- 12. osti.gov [osti.gov]
- 13. researchgate.net [researchgate.net]
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